

Physical properties of 2-Propoxybutane (boiling point, density)

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Compound of Interest

Compound Name: 2-Propoxybutane

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Physical Properties of 2-Propoxybutane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2-propoxybutane**, specifically its boiling point and density. The information is compiled from various chemical databases and is supplemented with standardized experimental protocols for accurate determination of these properties in a laboratory setting.

Core Physical Properties

2-Propoxybutane, also known as sec-butyl propyl ether, is an organic compound with the chemical formula $C_7H_{16}O$. Accurate knowledge of its physical properties is essential for its application in research and development, particularly in solvent chemistry and as a potential intermediate in pharmaceutical synthesis.

Data Summary

The reported values for the boiling point and density of **2-propoxybutane** exhibit some variation across different sources. This can be attributed to different experimental conditions or the use of estimation methods. A summary of the available data is presented below for comparative analysis.

Physical Property	Value	Source
Boiling Point	117.3°C (estimate)	LookChem[1], ChemBK[2]
109°C at 760 mmHg	ChemNet[3]	
110°C	Stenutz[4]	
Density	0.7684 g/cm ³ (estimate)	LookChem[1], ChemBK[2]
0.77 g/cm ³	ChemNet[3]	

Experimental Protocols

For researchers requiring precise and reproducible data, the following standardized experimental protocols are recommended for the determination of the boiling point and density of **2-propoxybutane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

1. Distillation Method (ASTM D1078)

This standard test method is suitable for determining the distillation range of volatile organic liquids like **2-propoxybutane**.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Apparatus: A distillation flask, condenser, receiving cylinder, and a calibrated thermometer or temperature probe.
- Procedure:
 - A measured volume of the **2-propoxybutane** sample is placed in the distillation flask.
 - The flask is heated, and the vapor is allowed to pass through the condenser.
 - The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point.

- Heating is continued, and the temperature is recorded as the liquid distills. The boiling range is the temperature interval over which the liquid boils. For a pure compound, this range should be narrow.

2. Capillary Method (Siwoloboff Method)

This micro method is suitable for small sample volumes.

- Apparatus: A capillary tube (sealed at one end), a small test tube (fusion tube), a thermometer, and a heating bath (e.g., Thiele tube or oil bath).
- Procedure:
 - A small amount of **2-propoxybutane** is placed in the fusion tube.
 - The capillary tube is inverted and placed in the fusion tube with the open end submerged in the liquid.
 - The apparatus is heated slowly and uniformly.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
 - The heat is carefully adjusted until a rapid and continuous stream of bubbles emerges from the capillary tube. The temperature at this point is the boiling point.

Determination of Density

Density is the mass of a substance per unit volume.

1. Digital Density Meter (ASTM D4052)

This method utilizes an oscillating U-tube to provide a precise and rapid measurement of density.^{[2][7][8][9][10]}

- Apparatus: A digital density meter.
- Procedure:

- The instrument is calibrated using a reference standard of known density (e.g., dry air and distilled water).
- A small sample of **2-propoxybutane** is injected into the oscillating U-tube.
- The instrument measures the change in the oscillation frequency of the tube caused by the sample and calculates the density.

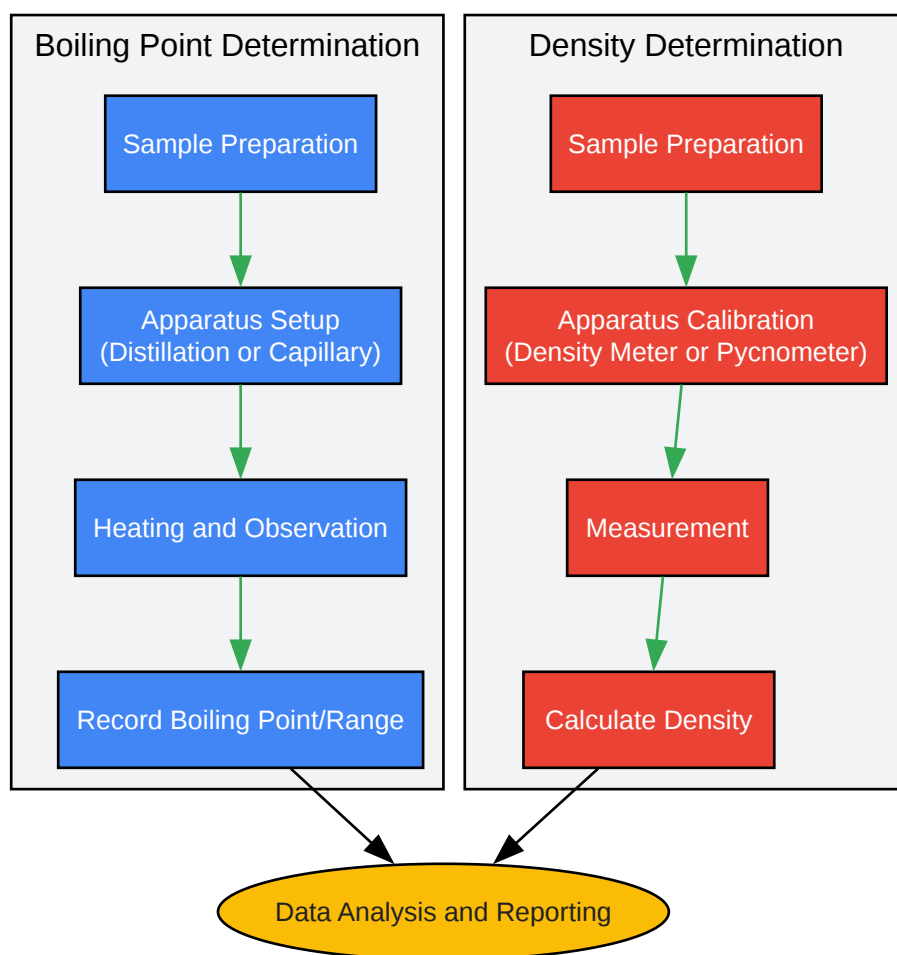
2. Pycnometer Method

This gravimetric method provides high accuracy for density determination.

- Apparatus: A pycnometer (a glass flask with a precise volume), and an analytical balance.
- Procedure:
 - The empty, clean, and dry pycnometer is weighed.
 - The pycnometer is filled with **2-propoxybutane**, ensuring no air bubbles are present, and weighed again.
 - The pycnometer is then emptied, cleaned, dried, and filled with a reference liquid of known density (e.g., deionized water) and weighed.
 - The density of **2-propoxybutane** is calculated using the masses and the known density of the reference liquid.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid organic compound like **2-propoxybutane**.



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Caption: Generalized workflow for determining the boiling point and density of a liquid.

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